

A Comparative Guide to Putative Synthesis Strategies for 21-Deoxyneridienone B

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Compound of Interest

Compound Name: 21-Deoxyneridienone B

Cat. No.: B110844

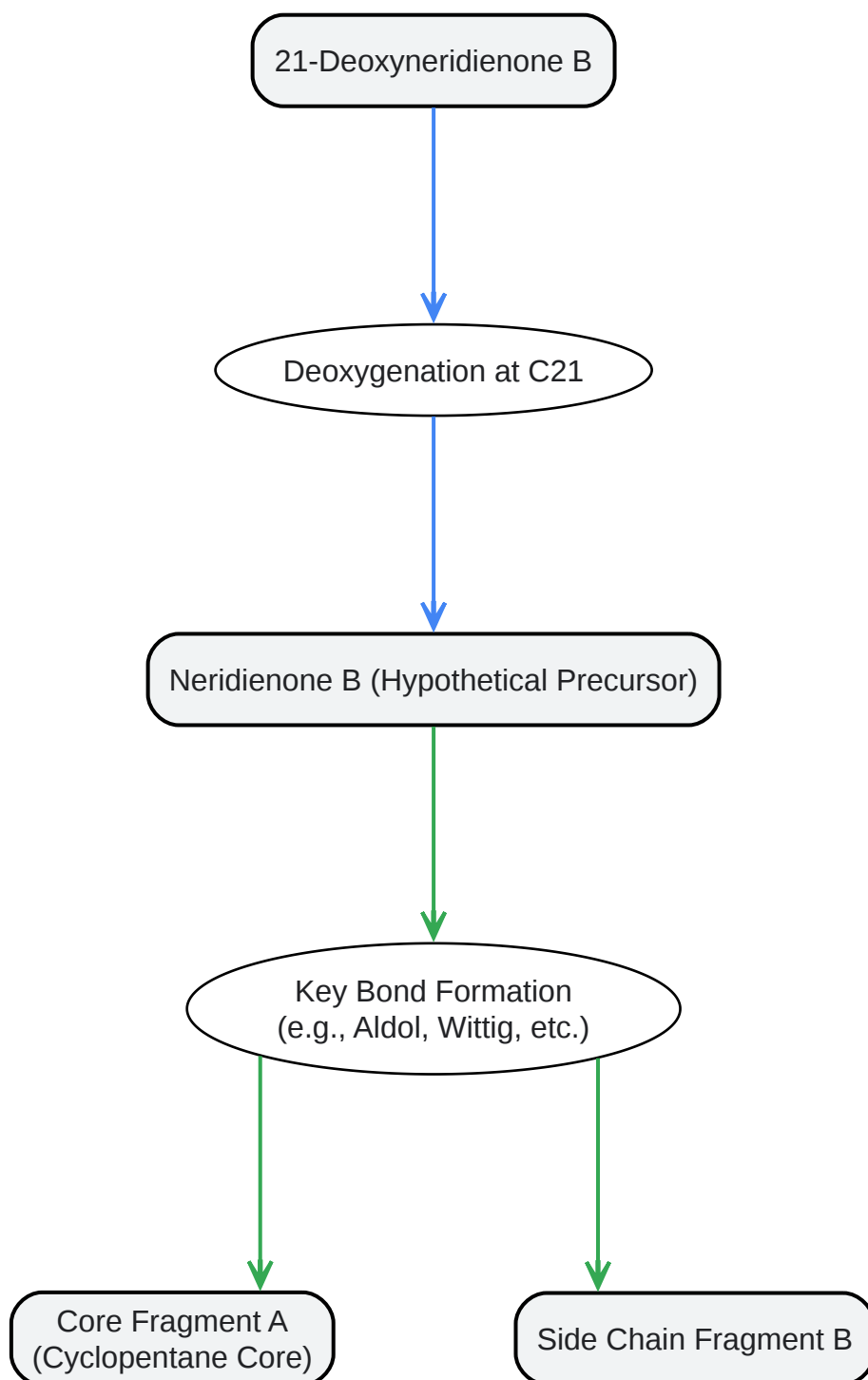
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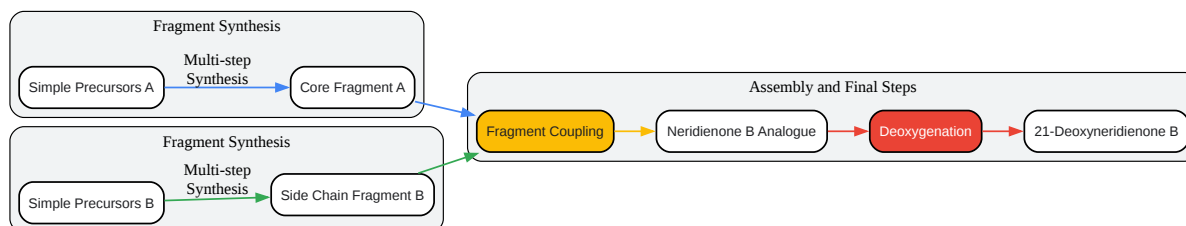
For Researchers, Scientists, and Drug Development Professionals

Currently, there are no published total syntheses of **21-Deoxyneridienone B**. This guide, therefore, presents a comparative analysis of plausible synthetic strategies, drawing upon established methodologies for the synthesis of structurally related natural products and key chemical transformations. The proposed routes are designed to be logical and feasible, providing a foundation for future synthetic efforts toward this molecule.

Retrosynthetic Analysis

A plausible retrosynthetic analysis of **21-Deoxyneridienone B** suggests that the molecule can be disconnected to reveal key building blocks. The core strategy would likely involve the late-stage deoxygenation of a C21-hydroxylated precursor, Neridienone B, which itself could be assembled from simpler fragments.





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